

4-[(4-Nitrophenyl)sulfonyl]morpholine CAS number 1024-30-2

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Compound of Interest

Compound Name:	4-[(4-Nitrophenyl)sulfonyl]morpholine
Cat. No.:	B092614

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An In-Depth Technical Guide to **4-[(4-Nitrophenyl)sulfonyl]morpholine** (CAS 1024-30-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-[(4-Nitrophenyl)sulfonyl]morpholine**, a key chemical intermediate used in organic synthesis and drug discovery. The document details its physicochemical properties, synthesis protocols, and applications, with a focus on its potential as a scaffold for developing novel therapeutics.

Physicochemical Properties

4-[(4-Nitrophenyl)sulfonyl]morpholine is a stable organic compound at room temperature. Its core structure features a morpholine ring attached to a nitrophenyl group via a sulfonamide linkage. This combination of a privileged pharmacophore (morpholine) and a reactive/modifiable nitrophenyl group makes it a valuable building block in medicinal chemistry.

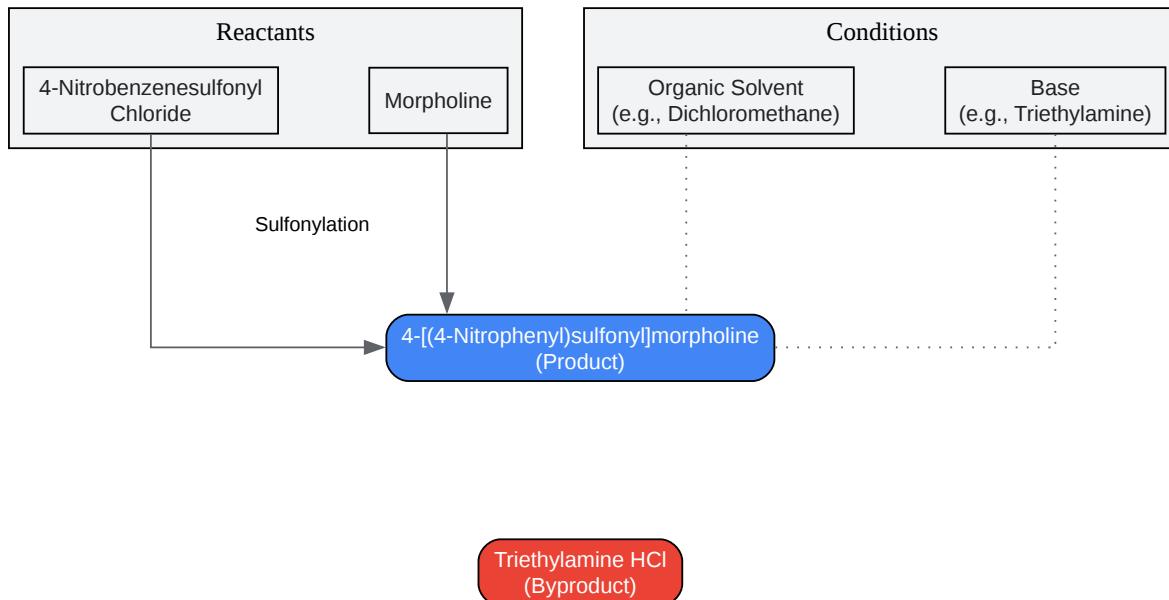
Table 1: Physicochemical and Predicted Properties

Property	Value	Reference
CAS Number	1024-30-2	[1]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₅ S	ChemicalBook
Molecular Weight	272.28 g/mol	ChemicalBook
Melting Point	173 °C	ChemicalBook
Boiling Point (Predicted)	458.4 ± 55.0 °C	ChemicalBook
Density (Predicted)	1.450 ± 0.06 g/cm ³	ChemicalBook
pKa (Predicted)	-8.69 ± 0.20	ChemicalBook

| Storage Temperature | 2-8°C | ChemicalBook |

Synthesis and Manufacturing

The most common and direct synthesis route for **4-[(4-Nitrophenyl)sulfonyl]morpholine** involves the reaction of 4-nitrobenzenesulfonyl chloride with morpholine in the presence of a base. This standard sulfonamide formation is efficient and widely used.



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General Synthesis Scheme

Experimental Protocol (General Method)

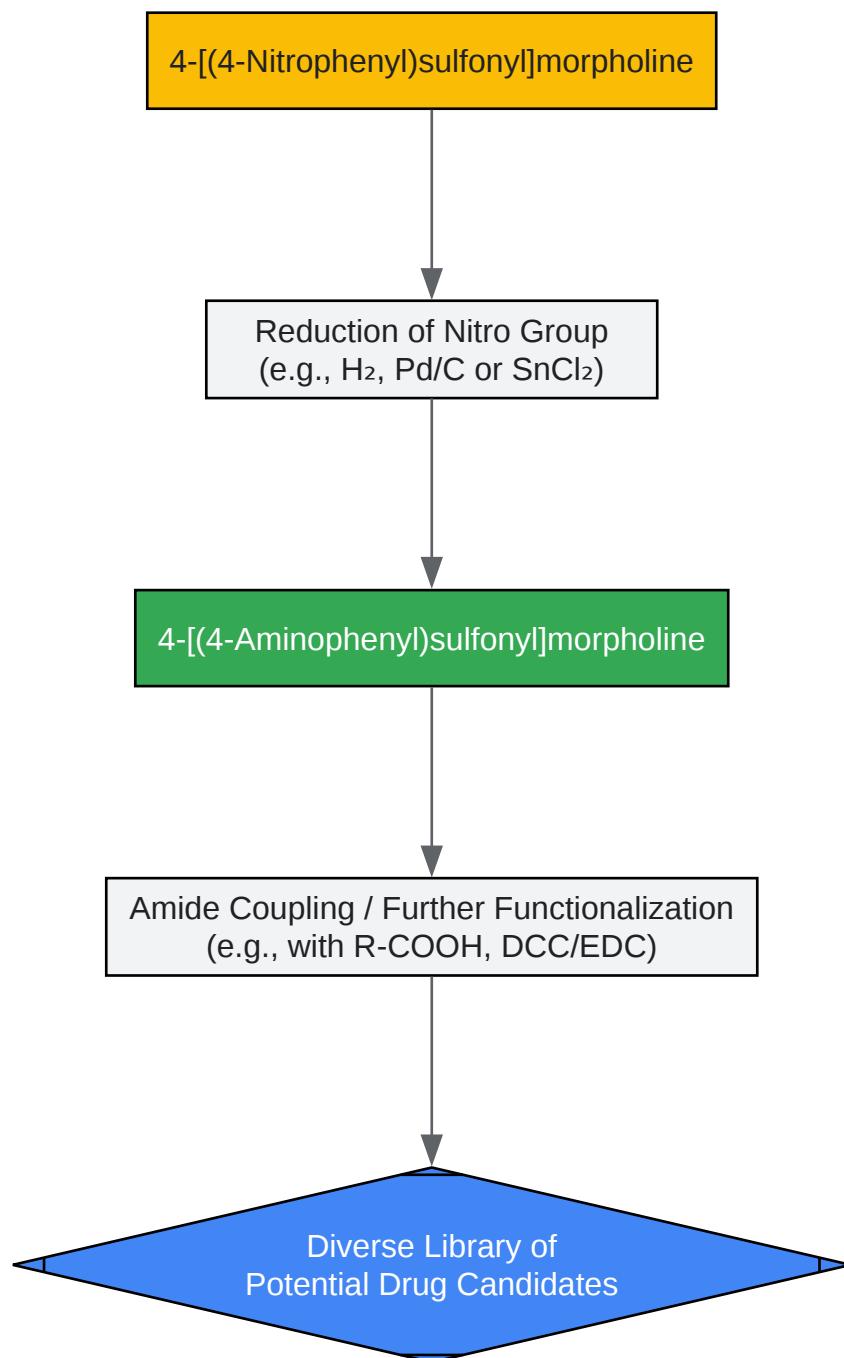
While a specific peer-reviewed protocol for this exact compound is not readily available, the following is a representative experimental methodology for sulfonamide synthesis based on standard laboratory procedures.

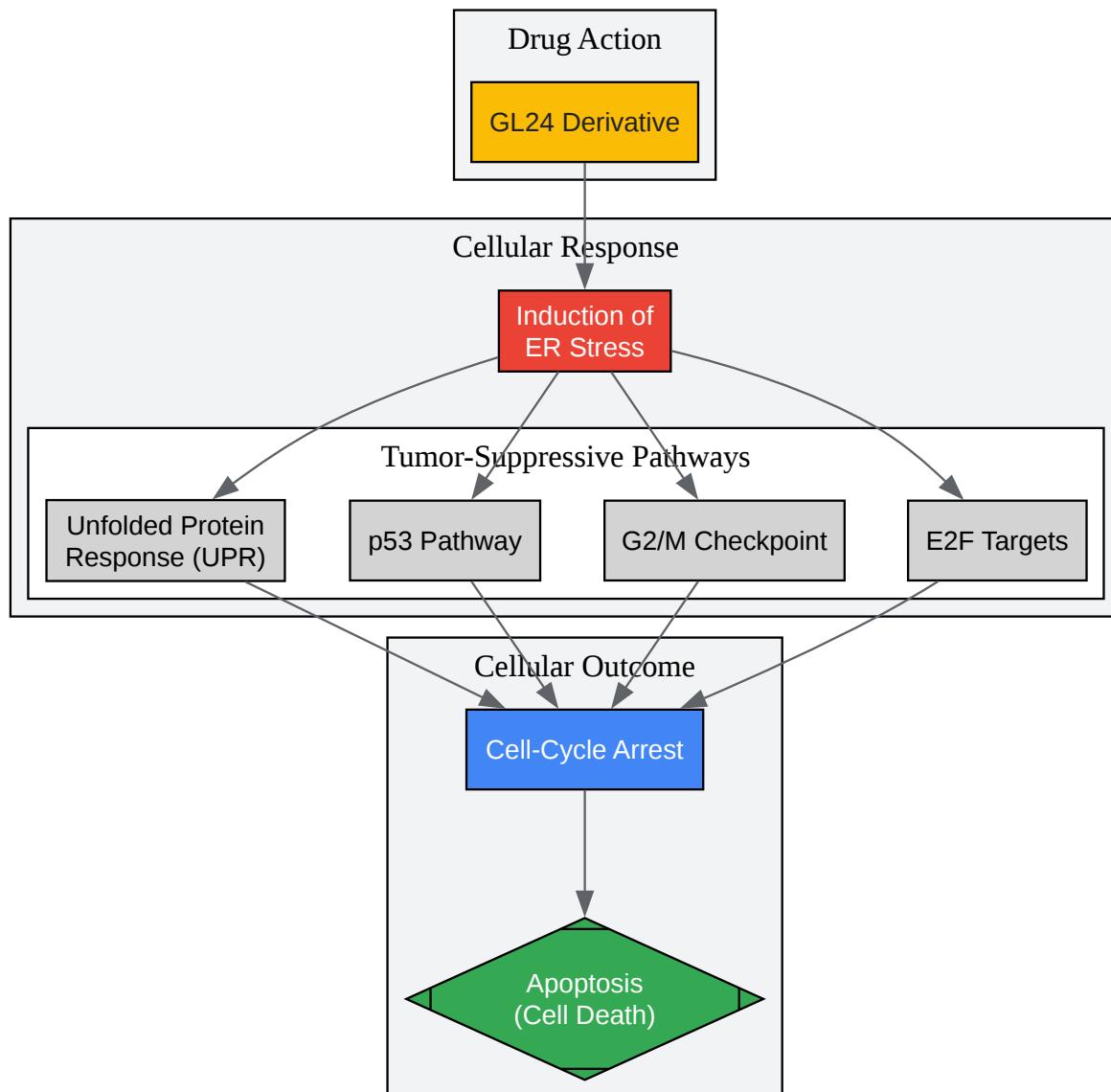
- **Reaction Setup:** To a solution of morpholine (1.1 equivalents) in a suitable aprotic solvent like dichloromethane (DCM) or tetrahydrofuran (THF) in a round-bottom flask, add a non-nucleophilic base such as triethylamine (1.2 equivalents). The flask is cooled in an ice bath to 0°C.
- **Addition of Reagent:** 4-Nitrobenzenesulfonyl chloride (1.0 equivalent) is dissolved in a minimal amount of the same solvent and added dropwise to the stirred morpholine solution over 15-30 minutes, ensuring the temperature remains below 5°C.

- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for 4-12 hours. The progress is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, the reaction mixture is quenched with water. The organic layer is separated, and the aqueous layer is extracted two more times with the solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure to yield the crude product. The solid is then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford the pure **4-[(4-Nitrophenyl)sulfonyl]morpholine**.

Applications in Drug Development

This compound is primarily used as a versatile intermediate for the synthesis of more complex molecules with potential therapeutic value. The nitrophenyl group is a key functional handle that allows for further chemical modifications.





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References

- 1. 4-[(4-NITROPHENYL)SULFONYL]MORPHOLINE | 1024-30-2 [amp.chemicalbook.com]
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